

# Application of Calvital in Regenerative Endodontic Procedures: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Calvital*

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## Introduction

Regenerative endodontic procedures (REPs) are biologically based treatments designed to replace damaged dentin and root structures, as well as the pulp-dentin complex.[\[1\]](#)[\[2\]](#) These procedures are particularly beneficial for immature permanent teeth with necrotic pulp, as they allow for continued root development, which is not achievable with traditional apexification techniques.[\[2\]](#) A key component in many REP protocols is the use of an intracanal medicament to disinfect the root canal system while promoting a favorable environment for tissue regeneration. This document provides detailed application notes and protocols for the use of **Calvital**, a calcium hydroxide-based material, in regenerative endodontic procedures.

Calcium hydroxide, the active component of **Calvital**, has been a staple in endodontics for decades due to its antibacterial properties and its ability to induce hard-tissue formation.[\[3\]](#)[\[4\]](#) Its high pH (approximately 12.5-12.8) creates a harsh environment for many common endodontic pathogens.[\[3\]](#) The mechanism of action involves the release of hydroxyl ions, which can damage bacterial cytoplasmic membranes, denature proteins, and damage DNA.[\[3\]](#)[\[5\]](#)

## Data Presentation

The success of regenerative endodontic procedures is often evaluated through clinical and radiographic assessments. The following tables summarize quantitative data from studies evaluating the efficacy of REPs, including those using calcium hydroxide as an intracanal medicament.

Table 1: Clinical and Radiographic Outcomes of Regenerative Endodontic Procedures

Outcome Measure	Success/Survival Rate	Follow-up Period	Notes	Reference
Survival Rate	100%	36 months	Non-setting Ca(OH) <sub>2</sub> used as intracanal medicament.	[6]
Success Rate	81.6%	36 months	Non-setting Ca(OH) <sub>2</sub> used as intracanal medicament.	[6]
Pooled Survival Rate	97.3%	Meta-analysis	Includes various REP protocols.	[7][8]
Pooled Healing Rate	93.0%	Meta-analysis	Defined as absence of clinical symptoms and resolution of periapical radiolucency.	[7][8]

Table 2: Radiographic Assessment of Root Development Following REPs

Radiographic Outcome	Percentage of Cases Showing Improvement	Notes	Reference
Root Lengthening	77.3% (pooled rate)	Meta-analysis of 11 studies.	[7][8]
Root Thickening	90.6% (pooled rate)	Meta-analysis of 11 studies.	[7][8]
Apical Closure	79.1% (pooled rate)	Meta-analysis of 11 studies.	[7][8]
Root Length Increase	47.9%	36-month study with non-setting $\text{Ca}(\text{OH})_2$ .	[6]
Root Dentin Thickness Increase	77.1%	36-month study with non-setting $\text{Ca}(\text{OH})_2$ .	[6]
Apical Diameter Decrease	89.6%	36-month study with non-setting $\text{Ca}(\text{OH})_2$ .	[6]
Intracanal Calcification	60% - 78%	Associated with the use of calcium hydroxide paste.	[6][9]

## Experimental Protocols

The following are detailed protocols for the application of **Calvital** in a typical two-visit regenerative endodontic procedure. These protocols are based on recommendations from the American Association of Endodontists and findings from various clinical studies.[1][10]

### First Appointment: Disinfection

- Anesthesia and Isolation: Administer local anesthesia and isolate the tooth with a dental dam.
- Access Opening: Create a standard endodontic access opening to the pulp chamber.

- Minimal Instrumentation: Gently remove necrotic pulp tissue. Avoid instrumentation of the root canal walls to preserve viable stem cells.[11]
- Irrigation:
  - Gently irrigate the canal with a copious amount of 1.5% sodium hypochlorite (NaOCl) solution (e.g., 20 mL).[1] Use a closed-end, side-vented needle to minimize extrusion of the irrigant into the periapical tissues.[1]
  - Follow with a saline rinse.
- Drying: Dry the canal with sterile paper points.
- Intracanal Medicament Placement (**Calvital**):
  - Prepare **Calvital** (calcium hydroxide paste) according to the manufacturer's instructions.
  - Introduce the paste into the canal, ensuring it reaches the apical extent without extrusion.
  - The paste should fill the canal up to the cementoenamel junction (CEJ).
- Temporary Restoration: Place a temporary restoration to seal the access cavity.

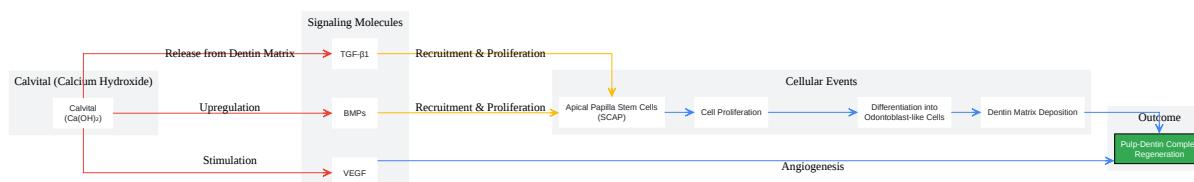
## Second Appointment: Revascularization (2-4 weeks after the first appointment)

- Anesthesia and Isolation: Administer local anesthesia and isolate the tooth.
- Removal of Medicament: Remove the temporary restoration and **Calvital** paste from the canal.
- Final Irrigation:
  - Irrigate the canal with 17% EDTA solution to remove the smear layer and expose dentinal tubules.
  - Follow with a final rinse with sterile saline.

- Induction of Bleeding:
  - Carefully over-instrument past the apex with an endodontic file to induce bleeding into the canal. The blood should fill the canal up to the level of the CEJ.[11] This blood clot serves as a natural scaffold for tissue regeneration.[12]
- Placement of Coronal Barrier:
  - Once the blood clot has formed, place a resorbable collagen matrix (e.g., CollaPlug) over the clot.[11]
  - Place a 3-4 mm layer of a bioceramic material such as Mineral Trioxide Aggregate (MTA) or Biodentine® directly over the collagen matrix to create a tight coronal seal.
- Permanent Restoration: Place a permanent restoration to complete the treatment.

## Visualizations

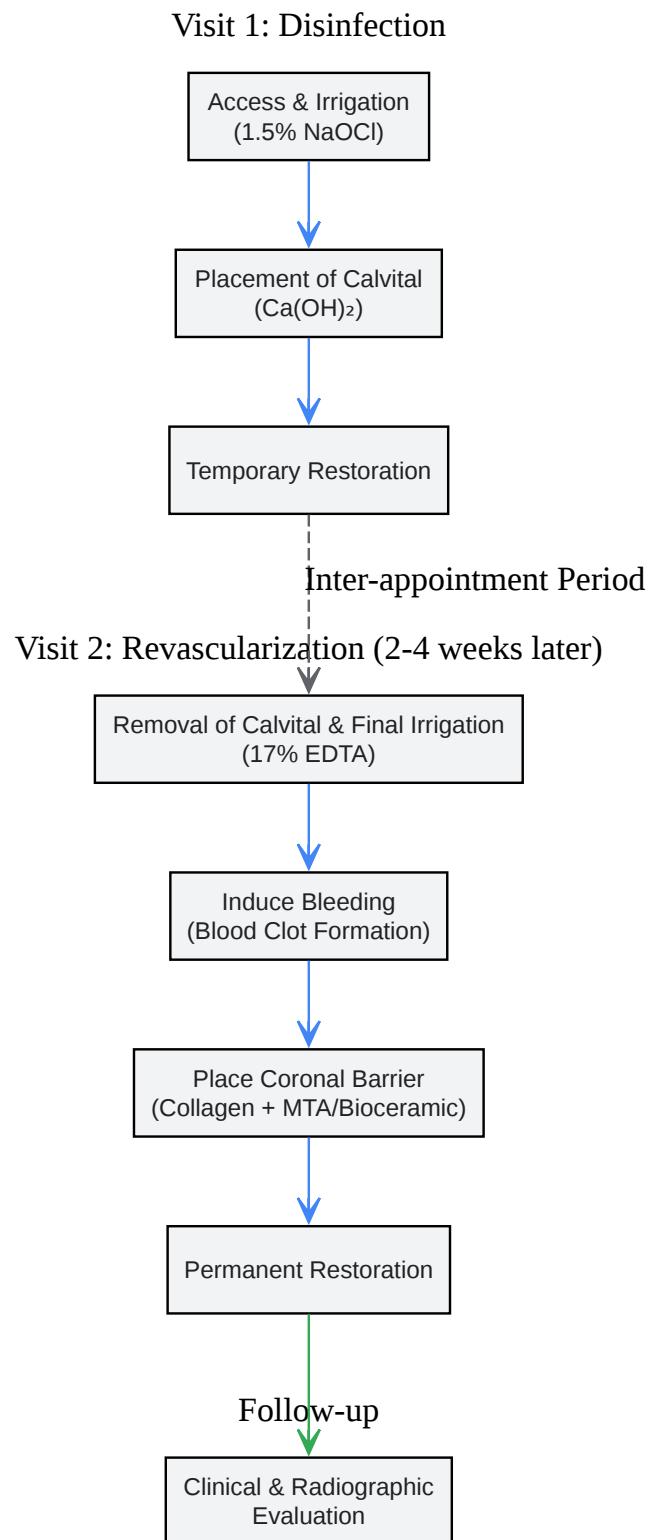
### Signaling Pathways in Pulp-Dentin Regeneration



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Caption: Signaling cascade initiated by **Calvital** in pulp-dentin regeneration.

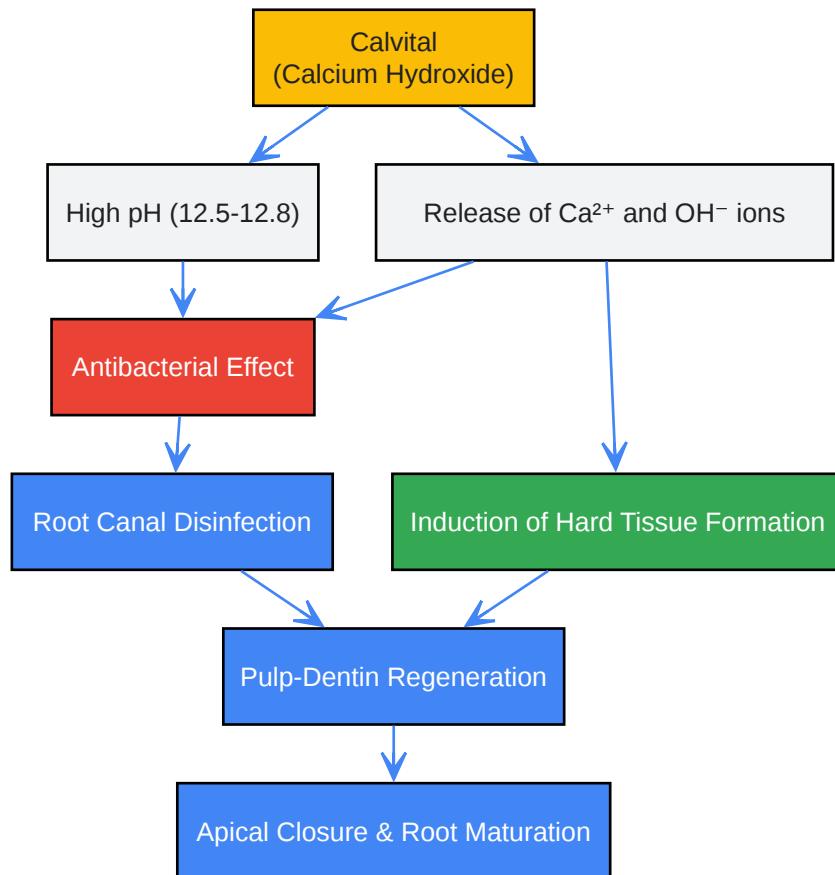
# Experimental Workflow for Regenerative Endodontic Procedure



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Caption: Two-visit experimental workflow for regenerative endodontics using **Calvital**.

## Logical Relationship of Calvital's Properties and Therapeutic Effects

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Caption: Relationship between Calvital's properties and its therapeutic outcomes.

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